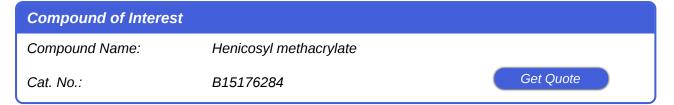


## "henicosyl methacrylate CAS number and safety data sheet"

Author: BenchChem Technical Support Team. Date: December 2025



## Henicosyl Methacrylate: A Technical Safety Guide

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of the available safety and handling information for **henicosyl methacrylate**. Due to the limited publicly available data for this specific long-chain alkyl methacrylate, this document synthesizes information from closely related analogs and the broader class of methacrylate compounds. It is intended to offer guidance to researchers, scientists, and professionals in drug development on the potential hazards, safe handling procedures, and emergency protocols. All quantitative data from analogous compounds are presented in structured tables for comparative analysis.

## Introduction

Henicosyl methacrylate is a long-chain alkyl ester of methacrylic acid. While specific toxicological and safety data for henicosyl methacrylate are not readily available in public databases, an understanding of its potential hazards can be extrapolated from the known properties of other long-chain alkyl methacrylates and the general safety profile of the methacrylate chemical family. Methacrylates are known for their use in polymer synthesis and are generally considered to have low to moderate toxicity. However, some can be skin and



respiratory irritants or sensitizers. This guide aims to provide a cautious and informed approach to handling **henicosyl methacrylate** in a research and development setting.

## **Chemical Identification**

A specific CAS (Chemical Abstracts Service) number for **henicosyl methacrylate** could not be located in the conducted searches. However, the CAS number for a close structural analog, docosyl methacrylate (C22 methacrylate), is 16669-27-5[1]. This suggests that **henicosyl methacrylate**, with a 21-carbon alkyl chain, would have a unique CAS number, which is currently not indexed in readily accessible databases.

## **Hazard Identification and Classification**

A specific Safety Data Sheet (SDS) for **henicosyl methacrylate** is not publicly available. Therefore, a definitive hazard classification according to GHS (Globally Harmonized System of Classification and Labelling of Chemicals) is not possible. However, based on the safety profiles of other methacrylate monomers, the following potential hazards should be considered:

- Skin Irritation: Many methacrylates can cause skin irritation upon direct contact.
- Skin Sensitization: Some individuals may develop an allergic skin reaction (contact dermatitis) after repeated exposure to certain methacrylates.[2]
- Eye Irritation: Direct contact with the eyes is likely to cause irritation.
- Respiratory Irritation: Inhalation of vapors or aerosols may cause irritation to the respiratory tract.

In general, the toxicity of methacrylates tends to decrease as the lipophilicity (and thus the length of the alkyl chain) increases.[3]

## Comparative Physicochemical and Toxicological Data

Due to the absence of specific data for **henicosyl methacrylate**, the following tables summarize key quantitative information for more common, shorter-chain methacrylates to provide a basis for risk assessment.



Table 1: Physicochemical Properties of Selected Methacrylates

Property	Methyl Methacrylate	2-Hydroxyethyl Methacrylate
CAS Number	80-62-6	868-77-9
Molecular Formula	C5H8O2[4][5]	C6H10O3
Molecular Weight	100.12 g/mol [4][6]	130.14 g/mol
Appearance	Colorless liquid[4]	Colorless to light yellow liquid
Boiling Point	101 °C[4]	213 °C[7]
Melting Point	-48 °C[4]	-12 °C[7]
Flash Point	10 °C (closed cup)	106 °C[7]
Vapor Pressure	38.7 mmHg at 25 °C	0.13 mbar at 25 °C[7]
Solubility in Water	1.5 g/100 mL[4]	Soluble[7]

Table 2: Toxicological Data of Selected Methacrylates

Parameter	Methyl Methacrylate	2-Hydroxyethyl Methacrylate
LD50 Oral (Rat)	7872 mg/kg	5050 mg/kg
LD50 Dermal (Rabbit)	>5000 mg/kg	>3000 mg/kg
LC50 Inhalation (Rat)	78,000 mg/m³ (4h)	>12.5 ppm (similar compound)
Primary Hazards	Flammable liquid, Skin irritation, Skin sensitization, Respiratory irritation	Eye irritation, Skin irritation, Skin sensitization

# Experimental Protocols: Safe Handling of Methacrylate Monomers

## Foundational & Exploratory





The following are general best-practice protocols for handling methacrylate monomers in a laboratory setting. These should be adapted based on a specific, on-site risk assessment.

#### 5.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene).
  Change gloves immediately if contamination occurs.
- Skin Protection: A lab coat is required. For larger quantities or tasks with a higher risk of splashing, consider additional protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, a respirator with an appropriate organic vapor cartridge may be necessary.

#### 5.2 Engineering Controls

- Work should be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is the preferred engineering control for handling volatile or aerosolizing methacrylate monomers.
- Ensure safety showers and eyewash stations are readily accessible.

#### 5.3 Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Protect from sunlight and sources of UV radiation, which can initiate polymerization.
- Methacrylate monomers are often stabilized with an inhibitor. Ensure proper storage conditions to maintain the effectiveness of the inhibitor and prevent unintended



polymerization.

Avoid contact with strong oxidizing agents, acids, and bases.

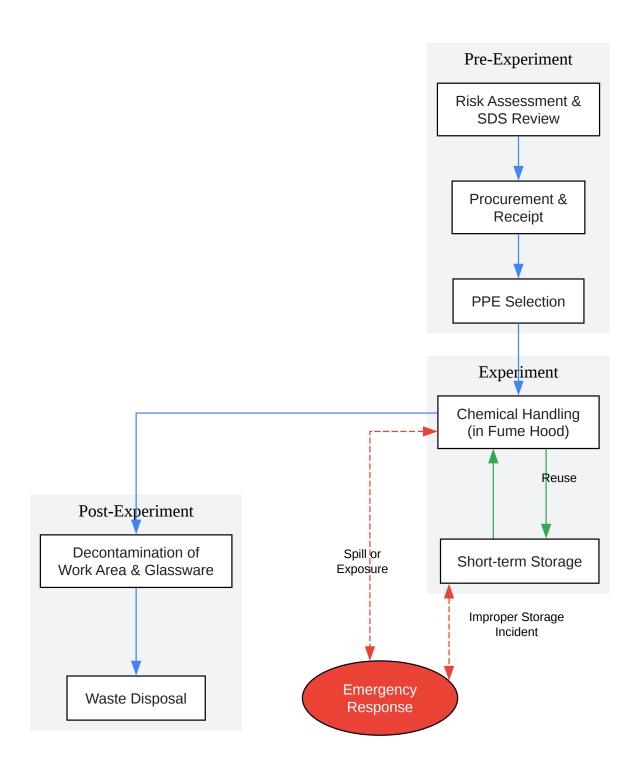
#### 5.4 First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. If irritation or a rash develops, seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## **Logical Workflow for Safe Chemical Handling**

The following diagram illustrates a logical workflow for the safe handling of a research chemical like **henicosyl methacrylate**, from procurement to disposal.





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Safe Chemical Handling Workflow



## Conclusion

While specific safety data for **henicosyl methacrylate** remains elusive, a cautious approach based on the known hazards of the methacrylate class of compounds is essential for ensuring laboratory safety. Researchers and professionals must adhere to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. The information provided in this guide, drawn from analogous compounds, should serve as a foundation for a thorough, site-specific risk assessment before any handling of **henicosyl methacrylate**.

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